

safety and handling of 5-(3-Fluorophenyl)-5-oxovaleric acid

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Compound of Interest

Compound Name: 5-(3-Fluorophenyl)-5-oxovaleric acid

Cat. No.: B1302166

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An In-Depth Technical Guide to the Safety and Handling of **5-(3-Fluorophenyl)-5-oxovaleric acid**

This guide provides comprehensive safety and handling information for **5-(3-Fluorophenyl)-5-oxovaleric acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and recommended procedures for safe handling, storage, and disposal.

Chemical and Physical Properties

5-(3-Fluorophenyl)-5-oxovaleric acid is a chemical compound with the molecular formula $C_{11}H_{11}FO_3$.^{[1][2]} It is also known by its IUPAC name, 5-(3-fluorophenyl)-5-oxopentanoic acid.^[1] This compound is typically supplied as a solid with a minimum purity of 95%.^[2]

Property	Value	Source
Molecular Formula	C11H11FO3	[1][2]
Molecular Weight	210.20 g/mol	[1]
CAS Number	845790-38-7	[1][2]
Appearance	White to off-white solid	Inferred from similar compounds
Purity	≥ 95%	[2]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-(3-Fluorophenyl)-5-oxovaleric acid** is classified with a "Warning" signal word.[2] The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Hazard Class	GHS Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation. [2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[2][3]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken. The following table summarizes the recommended procedures.

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air and ensure they are in a position comfortable for breathing. If the person feels unwell, seek medical attention by calling a poison control center or a doctor. [2] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. If skin irritation develops or persists, it is important to seek medical advice or attention. [2] [3] Contaminated clothing should be removed and washed before it is reused. [2]
Eye Contact	Rinse the eyes cautiously with water for several minutes. If contact lenses are present and can be easily removed, do so. Continue rinsing. If eye irritation persists, it is necessary to get medical advice or attention. [2] [3]
Ingestion	If swallowed, rinse the mouth. Do not induce vomiting. Call a poison control center or a doctor if you feel unwell.

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure and maintain the chemical's integrity.

Handling:

- This compound should only be handled by technically qualified personnel in a well-ventilated area or outdoors.[\[2\]](#)[\[3\]](#)
- Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[2\]](#)

- Wash hands and any exposed skin thoroughly after handling.[3]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[2]
- The storage area should be locked up.[2]
- For long-term storage, a cool and dry environment is recommended.[2]

Accidental Release Measures

In case of an accidental release, the following steps should be taken:

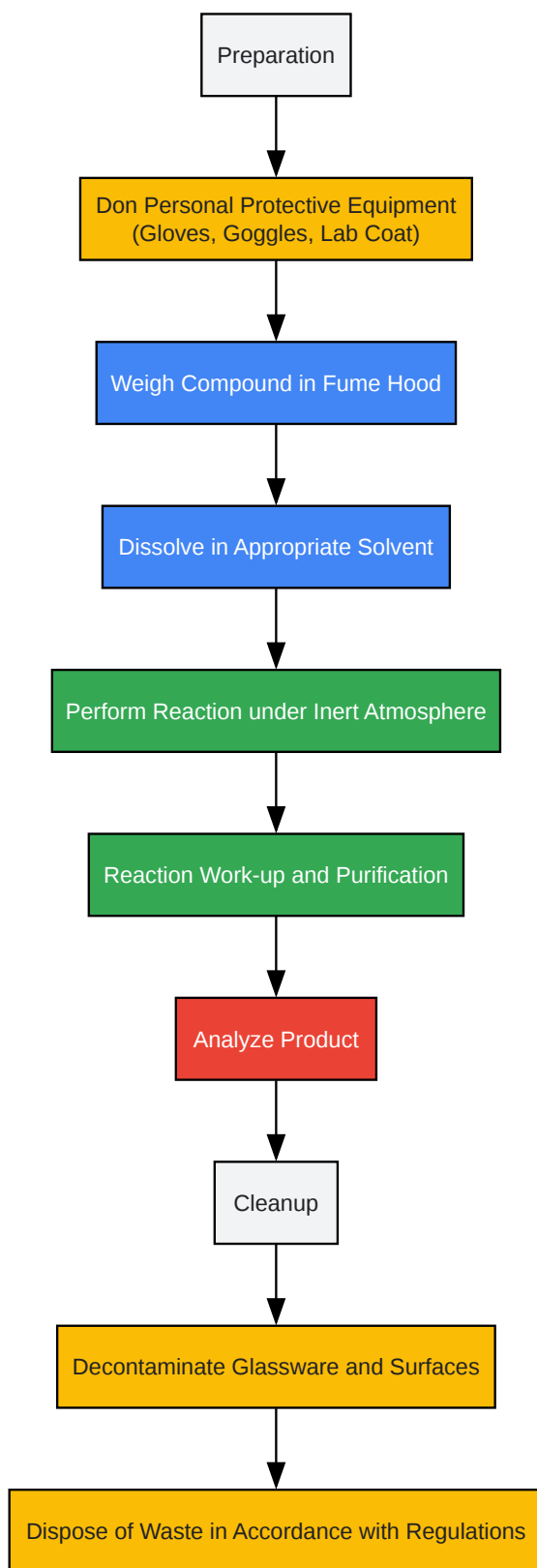
- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.
- Containment and Cleanup: For solid spills, carefully sweep or scoop up the material and place it into a suitable container for disposal. Avoid generating dust. For liquid spills, absorb with an inert material and place in a chemical waste container.

Disposal Considerations

Dispose of **5-(3-Fluorophenyl)-5-oxovaleric acid** and its container in accordance with local, regional, and national regulations. The disposal should be carried out at an approved waste disposal plant.[2][4]

Experimental Protocols Workflow

The following diagram illustrates a general workflow for handling and using **5-(3-Fluorophenyl)-5-oxovaleric acid** in a research setting.

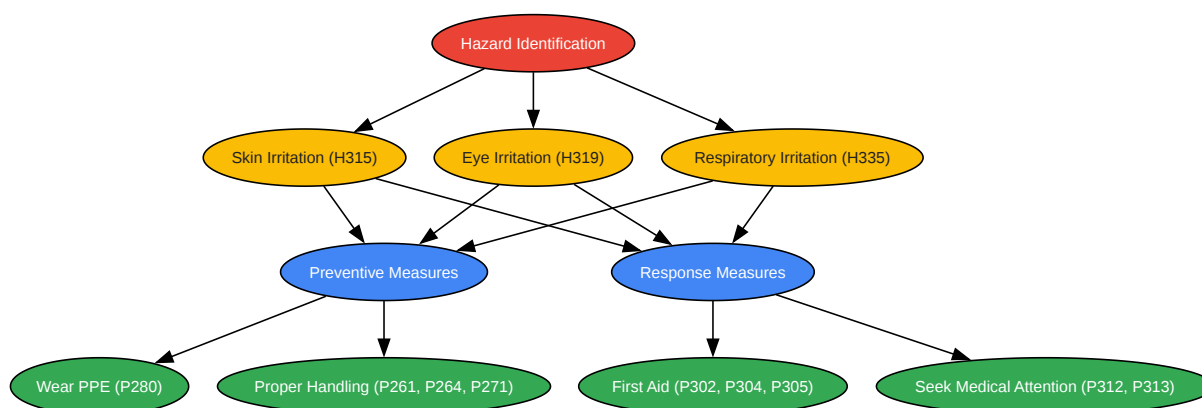


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Caption: General laboratory workflow for handling **5-(3-Fluorophenyl)-5-oxovaleric acid**.

Logical Relationship of Safety Measures

The following diagram shows the logical relationship between hazard identification and the corresponding safety precautions.



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Caption: Relationship between hazards and safety measures for **5-(3-Fluorophenyl)-5-oxovaleric acid**.

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